

# Application Note & Protocol: Quantification of Eldecalcitol in Human Plasma by HPLC-MS/MS

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## Compound of Interest

Compound Name: *Eldecalcitol*

Cat. No.: *B1671164*

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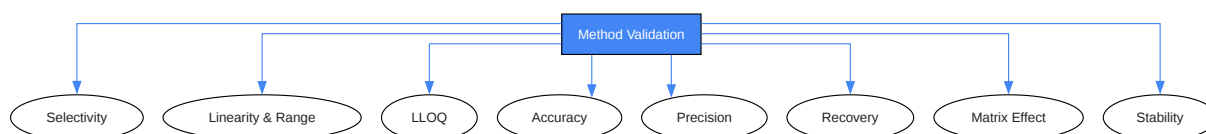
Audience: Researchers, scientists, and drug development professionals.

## Introduction

**Eldecalcitol** (ED-71) is a potent analog of the active form of vitamin D3, 1 $\alpha$ ,25-dihydroxyvitamin D3, and is utilized in the treatment of osteoporosis.[1][2][3] It demonstrates a strong inhibitory effect on bone resorption, leading to significant increases in bone mineral density.[2][4] Accurate quantification of **Eldecalcitol** in plasma is crucial for pharmacokinetic studies, bioequivalence assessments, and therapeutic drug monitoring. This document provides a detailed protocol for a sensitive and specific HPLC-MS/MS method for the determination of **Eldecalcitol** in human plasma.

## Experimental Workflow

The following diagram outlines the major steps in the analytical procedure for **Eldecalcitol** quantification in plasma samples.



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## References

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- 2. researchgate.net [researchgate.net]
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- 4. Vitamin D analogs and bone: preclinical and clinical studies with eldecalcitol - PMC [pmc.ncbi.nlm.nih.gov]
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